

In-Depth Technical Guide: Thermal Analysis of Cholesteryl Pentadecanoate Phase Transitions

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Compound of Interest

Compound Name: Cholesteryl pentadecanoate

Cat. No.: B15546015

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermal analysis of **cholesteryl pentadecanoate**, a cholesterol ester of significant interest in various research and development fields, including pharmaceuticals and material science. Understanding the phase transition behavior of this molecule is crucial for predicting its physical state, stability, and interaction with other components in complex formulations. This document details the experimental methodologies for characterizing these phase transitions and presents the available quantitative data in a structured format.

Introduction to Cholesteryl Pentadecanoate and its Phase Transitions

Cholesteryl esters, the product of the formal condensation of cholesterol with a fatty acid, are a class of compounds known for their ability to form liquid crystal phases. These mesophases, intermediate between the solid crystalline and isotropic liquid states, are highly sensitive to temperature changes. **Cholesteryl pentadecanoate**, with its 15-carbon fatty acid chain, exhibits a specific sequence of phase transitions upon heating and cooling. These transitions are characterized by distinct changes in the molecular arrangement, which can be detected and quantified using thermal analysis techniques. The primary phase transitions observed are from the crystalline solid to a smectic liquid crystal phase, then to a cholesteric (chiral nematic) liquid crystal phase, and finally to an isotropic liquid.

Quantitative Thermal Analysis Data

The following tables summarize the key thermodynamic parameters associated with the phase transitions of **cholesteryl pentadecanoate**. This data has been compiled from differential scanning calorimetry (DSC) studies.

Table 1: Phase Transition Temperatures of **Cholesteryl Pentadecanoate**

| Transition | Temperature (°C) |
|---------------------------------|------------------|
| Crystal to Smectic Phase | 78.5 |
| Smectic to Cholesteric Phase | 80.0 |
| Cholesteric to Isotropic Liquid | 84.5 |

Table 2: Enthalpy and Entropy of Phase Transitions for **Cholesteryl Pentadecanoate**

| Transition | Enthalpy (ΔH) (kcal/mol) | Entropy (ΔS) (cal/mol·K) |
|---------------------------------|------------------------------------|------------------------------------|
| Crystal to Smectic Phase | 4.99 | 14.2 |
| Smectic to Cholesteric Phase | 0.18 | 0.5 |
| Cholesteric to Isotropic Liquid | 0.15 | 0.4 |

Note: The entropy of transition is calculated from the enthalpy and temperature of the transition.

Experimental Protocols

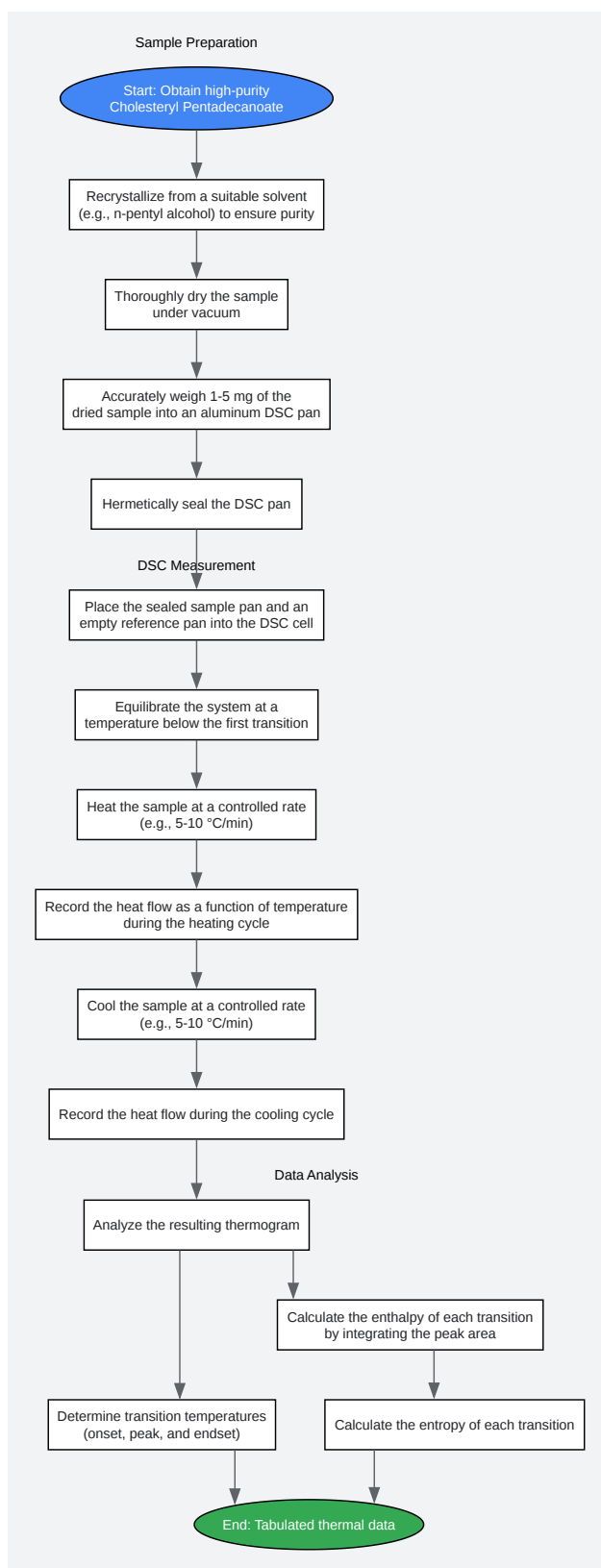
The characterization of the phase transitions of **cholesteryl pentadecanoate** relies on two primary analytical techniques: Differential Scanning Calorimetry (DSC) and Polarized Light Microscopy (PLM).

Differential Scanning Calorimetry (DSC)

DSC is a thermoanalytical technique in which the difference in the amount of heat required to increase the temperature of a sample and a reference is measured as a function of

temperature. This method allows for the precise determination of transition temperatures and the enthalpy of these transitions.

Experimental Workflow for DSC Analysis



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Caption: Experimental workflow for DSC analysis of **Cholesteryl Pentadecanoate**.

Polarized Light Microscopy (PLM)

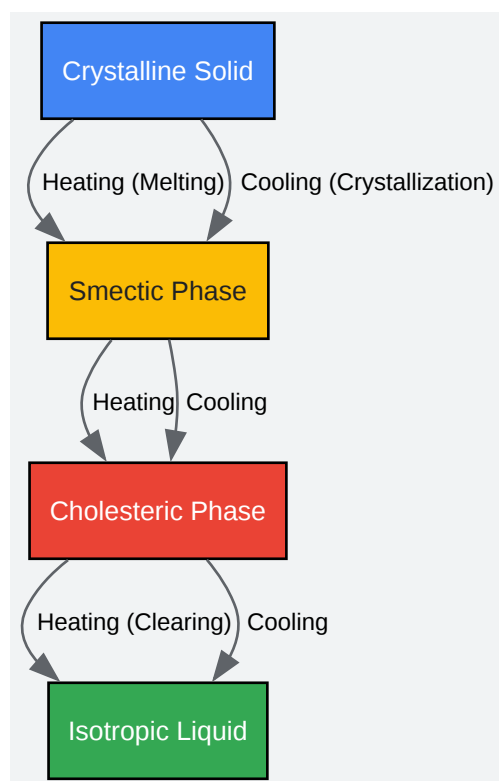
PLM is a technique that utilizes polarized light to visualize the different phases of liquid crystals. Each liquid crystalline phase has a unique optical texture that can be identified under a polarizing microscope equipped with a hot stage for precise temperature control.

Methodology:

- A small amount of **cholesteryl pentadecanoate** is placed on a clean glass microscope slide and covered with a coverslip.
- The slide is placed on a hot stage attached to the polarizing microscope.
- The sample is heated to its isotropic liquid state to erase any previous thermal history.
- The sample is then slowly cooled at a controlled rate.
- The different liquid crystal phases (cholesteric and smectic) are identified by their characteristic textures as the sample cools. The transition temperatures are noted at the point of texture change.
- The process is repeated with a heating cycle to observe the transitions from solid to liquid crystal to isotropic liquid.

Phase Transition Pathway

The sequence of phase transitions in **cholesteryl pentadecanoate** upon heating and cooling can be visualized as a clear pathway. The transitions are reversible, although some supercooling may be observed during the cooling cycle.



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Caption: Phase transition pathway of **Cholesteryl Pentadecanoate**.

Conclusion

The thermal analysis of **cholesteryl pentadecanoate** reveals a well-defined series of phase transitions that are crucial for understanding its material properties. The quantitative data provided in this guide, obtained through DSC, offers valuable parameters for researchers and drug development professionals. The detailed experimental protocols for DSC and PLM serve as a practical reference for the characterization of this and similar cholesteryl esters. The visualization of the experimental workflow and phase transition pathway provides a clear and concise summary of the thermal behavior of **cholesteryl pentadecanoate**. This in-depth understanding is essential for the effective utilization of this compound in various scientific and industrial applications.

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